

Physical and chemical specifications of Methyl dodonate A acetate

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Compound of Interest

Compound Name: Methyl dodonate A acetate

Cat. No.: B1160446

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An In-depth Technical Guide to Methyl Dodecanoate

Introduction

This technical guide provides a comprehensive overview of the physical and chemical specifications, analytical methodologies, and biological relevance of Methyl Dodecanoate. It is intended for researchers, scientists, and professionals in the field of drug development and related disciplines. The compound "**Methyl dodonate A acetate**" as specified in the query is not a recognized chemical entity in scientific literature. It is presumed that the intended compound is Methyl Dodecanoate, a common fatty acid methyl ester, and this guide will focus on this compound. Methyl Dodecanoate, also known as methyl laurate, is the methyl ester of dodecanoic acid (lauric acid).^[1] It is a naturally occurring compound found in various plants and animal fats and is used in the manufacturing of detergents, emulsifiers, and as a flavoring agent.^[1]

Physical and Chemical Specifications

The fundamental physical and chemical properties of Methyl Dodecanoate are summarized in the table below. These properties are crucial for its handling, application, and analysis.

Property	Value
Molecular Formula	C13H26O2
Molecular Weight	214.34 g/mol [1] [2] [3] [4]
CAS Number	111-82-0 [2] [3] [5]
Appearance	Liquid [4]
Density	0.869 g/mL at 20 °C
Melting Point	4.5-5 °C
Boiling Point	261-262 °C
Flash Point	139 °C (closed cup)
Refractive Index	n20/D 1.429-1.433
Water Solubility	0.0012 g/L
logP (Octanol/Water)	5.51
IUPAC Name	methyl dodecanoate [6]
Synonyms	Methyl laurate, Lauric acid methyl ester [1] [2]

Experimental Protocols

1. Synthesis of Methyl Dodecanoate via Esterification

Methyl Dodecanoate can be synthesized by the esterification of decanoic acid with methanol. [\[7\]](#)

- Materials:
 - Decanoic acid
 - Methanol
 - Sulfuric acid (as catalyst)

- Acetonitrile (solvent)
- 20% Sodium carbonate solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate
- Procedure:
 - To a well-stirred mixture of decanoic acid (80 mmol), methanol (90 mmol), and acetonitrile (162 mmol), slowly add sulfuric acid (98%, 94 mmol, 5 mL) at room temperature.
 - Slowly heat the reaction mixture to 80-85 °C and maintain this temperature for 16-18 hours.[\[8\]](#)
 - After the reaction is complete, cool the mixture and add it to 100 mL of 20% sodium carbonate solution to neutralize the acid.
 - Extract the reaction mass with dichloromethane (2 x 50 mL).
 - Combine the organic layers and wash with 100 mL of water.
 - Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure to obtain the crude Methyl Dodecanoate.
 - The product can be further purified by silica gel chromatography using a mixture of ethyl acetate and petroleum ether (1:9) as the eluent.[\[8\]](#)

2. Analysis of Methyl Dodecanoate by Gas Chromatography-Mass Spectrometry (GC-MS)

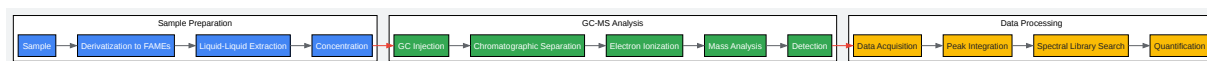
GC-MS is a powerful technique for the qualitative and quantitative analysis of volatile compounds like Methyl Dodecanoate.[\[9\]](#)

- Instrumentation:
 - Gas Chromatograph (e.g., Agilent 7890B GC System) coupled with a Mass Spectrometer (e.g., Agilent 5977A MSD).[\[10\]](#)

- Sample Preparation:
 - For solid samples (e.g., rice seeds), weigh 0.1g of the powdered sample into a glass tube. [\[11\]](#)
 - Add 3 mL of 10% acetyl chloride in methanol.
 - Heat the mixture in a water bath at 80°C for two hours for derivatization to fatty acid methyl esters. [\[11\]](#)
 - After cooling, transfer the solution to a centrifuge tube.
 - Add 3 mL of n-hexane and 3 mL of 6% sodium carbonate solution, shake well, and centrifuge for 10 minutes at 4000 rpm.
 - The supernatant containing the methyl esters is collected for GC-MS analysis. [\[11\]](#)
- GC-MS Conditions:
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent. [\[10\]](#)
 - Injection Volume: 1 μ L. [\[10\]](#)
 - Inlet Temperature: 250°C. [\[10\]](#)
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C, hold for 5 minutes. [\[10\]](#)
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min. [\[10\]](#)
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV. [\[10\]](#)
 - Acquisition Mode: Full scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis. [\[10\]](#)

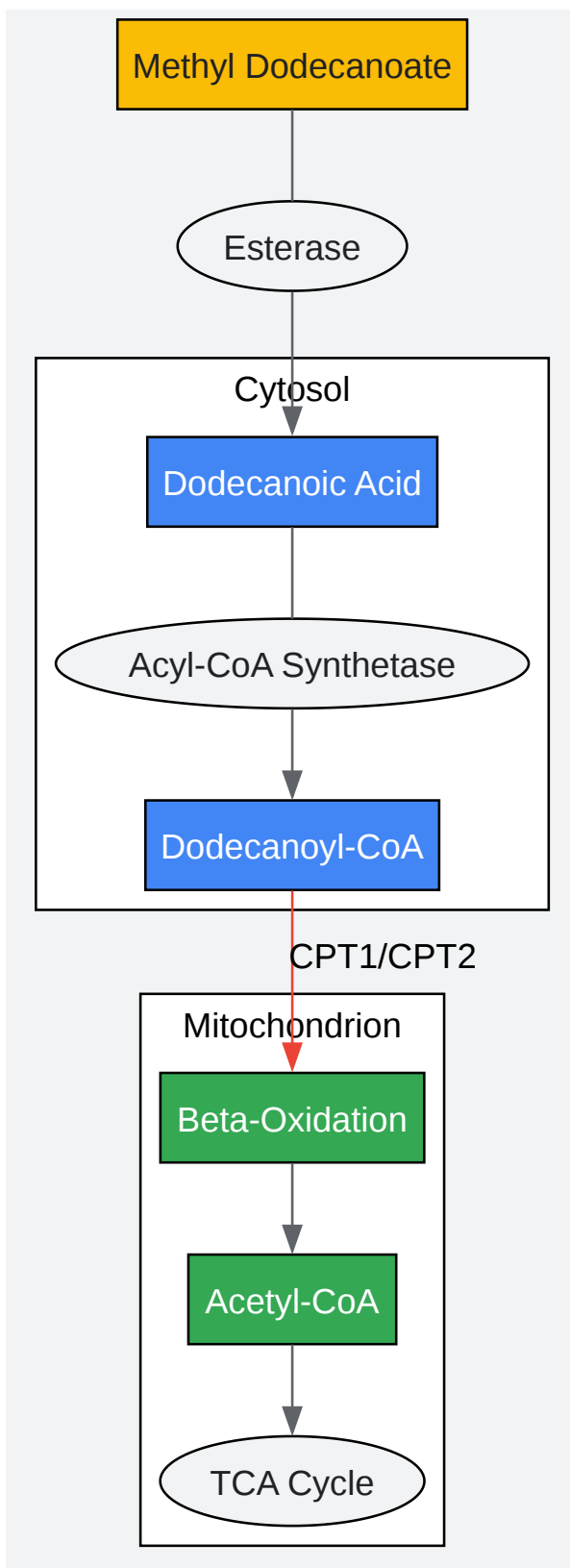
- Transfer Line Temperature: 280°C.[10]
- Ion Source Temperature: 230°C.[10]

Visualizations



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Caption: Workflow for the analysis of Methyl Dodecanoate using GC-MS.



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Caption: Simplified pathway of Methyl Dodecanoate metabolism.

Biological Activity

Methyl Dodecanoate, as a fatty acid methyl ester, is involved in various biological processes. Fatty acid esters are known to possess a wide range of biological activities.[12] Research has indicated that some fatty acid methyl esters exhibit antimicrobial, anti-inflammatory, and antioxidant properties.[12][13] Specifically, dodecanoic acid and its esters have been investigated for their biting detergency against insects like *Aedes aegypti*. Methyl Dodecanoate is also utilized as a molecular tool in various biochemical applications.[14] It is classified as a metabolite and is involved in lipid metabolism.[1]

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References

- 1. Methyl Laurate | C13H26O2 | CID 8139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dodecanoic acid, methyl ester (CAS 111-82-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. Dodecanoic acid, methyl ester [webbook.nist.gov]
- 4. Methyl Dodecanoate - CD Biosynthesis [biosynthesis.com]
- 5. ez.restек.com [ez.restек.com]
- 6. CID 87405019 | C26H52O4 | CID 87405019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Methyl decanoate synthesis - chemicalbook [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. benchchem.com [benchchem.com]
- 11. gcms.cz [gcms.cz]
- 12. researchgate.net [researchgate.net]
- 13. jddtonline.info [jddtonline.info]
- 14. moleculardepot.com [moleculardepot.com]

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